

Structural Elucidation of 4-Amino-6-bromopicolinic Acid: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 4-Amino-6-bromopicolinic acid

CAS No.: 1060811-27-9

Cat. No.: B11885474

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Target Audience: Analytical Chemists, Synthetic Methodologists, and Drug/Agrochemical Development Professionals

Executive Summary & Molecular Architecture

4-Amino-6-bromopicolinic acid (CAS No. 1060811-27-9) is a highly functionalized pyridine derivative that serves as a critical intermediate in the synthesis of advanced agrochemicals and pharmaceutical scaffolds. Most notably, it is the foundational building block for 6-aryl-4-aminopicolinate herbicides, such as halauxifen-methyl and florpyrauxifen-benzyl, developed by Dow AgroSciences.

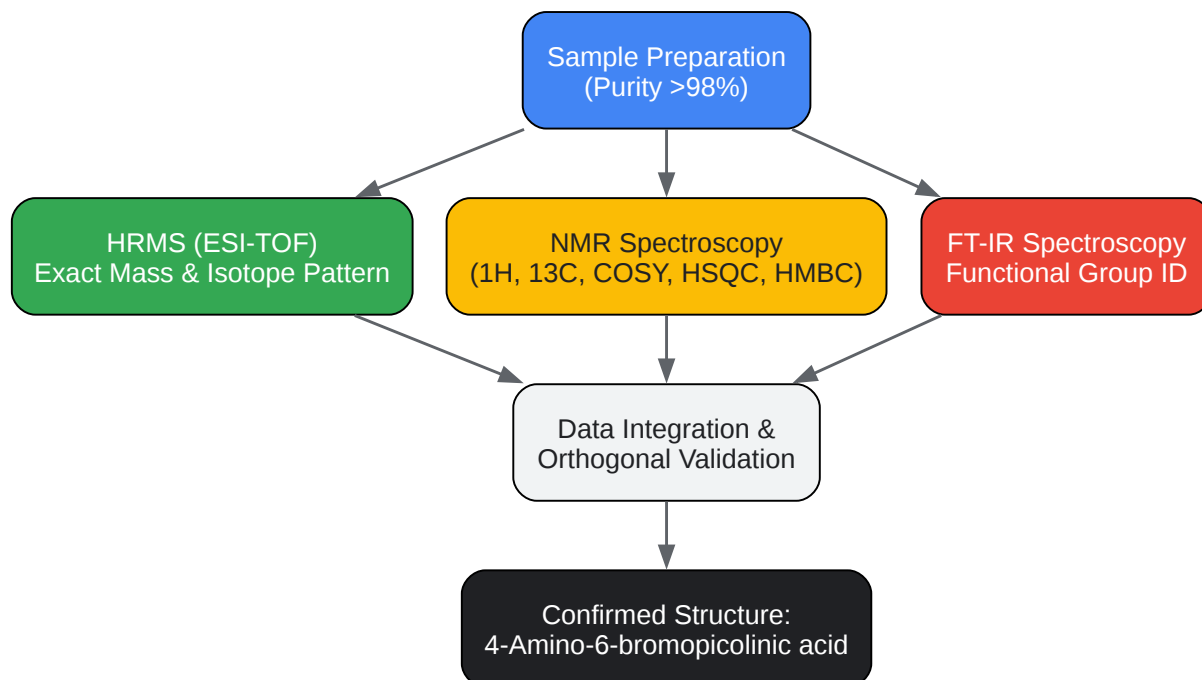
The molecular architecture of this compound ($C_6H_5BrN_2O_2$) features a pyridine core substituted with a carboxylic acid at C-2, a primary amine at C-4, and a bromine atom at C-6. The 6-bromo position acts as a vital electrophilic handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura), while the picolinic acid moiety is essential for target receptor binding. Validating the exact regiochemistry of these substituents is paramount, as isomeric impurities

(e.g., 5-bromo or 3-amino variants) can drastically alter downstream reactivity and biological efficacy.

Strategic Analytical Framework

To establish absolute structural certainty, a single analytical method is insufficient. We employ an orthogonal, self-validating analytical framework. The causality behind this approach is rooted in eliminating false positives:

- **High-Resolution Mass Spectrometry (HRMS):** Validates the exact mass and elemental composition. The isotopic signature of bromine serves as an internal validation tool before any structural mapping begins.
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** Confirms the presence of hydrogen-bonding functional groups ($-\text{NH}_2$ and $-\text{COOH}$) that may be broadened or hidden in standard NMR due to proton exchange.
- **2D Nuclear Magnetic Resonance (NMR):** Acts as the definitive spatial mapping tool. By utilizing Heteronuclear Multiple Bond Correlation (HMBC), we trace 2-bond (^2J) and 3-bond (^3J) carbon-proton couplings to unequivocally prove the 2,4,6-substitution pattern.



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Orthogonal analytical workflow for structural elucidation.

Experimental Methodologies & Protocols

The following step-by-step protocols are designed to be self-validating, ensuring that sample preparation artifacts do not compromise data integrity.

High-Resolution Mass Spectrometry (HRMS) Protocol

- Rationale: ESI-TOF is utilized to gently ionize the molecule without excessive fragmentation. Both positive and negative modes are used because the zwitterionic nature of the picolinic acid allows for efficient protonation of the amine (ESI+) and deprotonation of the carboxylic acid (ESI-).
- Step-by-Step:
 - Preparation: Dissolve 1.0 mg of the analyte in 1.0 mL of LC-MS grade Methanol. Add 0.1% Formic Acid to suppress unwanted sodium adducts ($[M+Na]^+$) and promote $[M+H]^+$

formation.

- Calibration: Calibrate the Q-TOF mass spectrometer using a standard Agilent tuning mix to ensure mass accuracy is strictly < 5 ppm.
- Acquisition: Inject 5 µL into the ESI source. Acquire full-scan data (m/z 50–1000) in both positive and negative modes.
- Validation: Verify the presence of a 1:1 isotopic doublet separated by ~2 Da, which definitively confirms the presence of a single bromine atom (^{79}Br and ^{81}Br).

Nuclear Magnetic Resonance (NMR) Protocol

- Rationale: Deuterated dimethyl sulfoxide (DMSO- d_6) is explicitly chosen over CDCl_3 . Picolinic acids often exhibit poor solubility in non-polar solvents due to strong intermolecular hydrogen bonding and zwitterion formation. DMSO disrupts these networks, ensuring sharp spectral lines .
- Step-by-Step:
 - Preparation: Dissolve 15 mg of vacuum-dried **4-amino-6-bromopicolinic acid** in 0.6 mL of anhydrous DMSO- d_6 . Critical step: Ensure the solvent is anhydrous to prevent the water peak from obscuring the amine protons.
 - 1D Acquisition: Acquire ^1H NMR (600 MHz, 16 scans, 2s relaxation delay) and ^{13}C NMR (150 MHz, 1024 scans, complete proton decoupling).
 - 2D Acquisition: Run HSQC to map direct C-H bonds, followed by HMBC optimized for long-range couplings ($J = 8 \text{ Hz}$). The HMBC is the linchpin of the structural proof, as it will link the isolated aromatic protons to the quaternary substituted carbons.

FT-IR Spectroscopy Protocol

- Rationale: Attenuated Total Reflectance (ATR) FT-IR is used to avoid the moisture interference common in KBr pellet preparation, ensuring the broad –OH stretch of the carboxylic acid is genuine and not an artifact of sample prep.
- Step-by-Step:

- Place 2-3 mg of the neat, solid powder directly onto the diamond crystal of the ATR-FTIR spectrometer.
- Apply uniform pressure using the anvil.
- Acquire 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .

Quantitative Data & Spectral Assignments

The data acquired from the protocols above must be synthesized to form a cohesive structural argument. The tables below summarize the quantitative findings.

Table 1: ^1H and ^{13}C NMR Spectral Assignments (DMSO- d_6 , 600 MHz)

Note: The meta-coupling between H-3 and H-5 is characteristic of a 2,4,6-trisubstituted pyridine ring.

Position	^{13}C Shift (ppm)	^1H Shift (ppm)	Multiplicity (J in Hz)	HMBC Correlations (^1H to ^{13}C)
2 (C)	150.2	-	-	-
3 (CH)	112.5	8.20	d (J = 2.0)	C-2, C-4, C-5, COOH
4 (C-NH ₂)	156.4	-	-	-
5 (CH)	114.1	7.10	d (J = 2.0)	C-3, C-4, C-6
6 (C-Br)	133.8	-	-	-
COOH	165.3	13.5 (br)	s	-
NH ₂	-	5.30 (br)	s	C-3, C-4, C-5

Table 2: Key MS and FT-IR Diagnostic Features

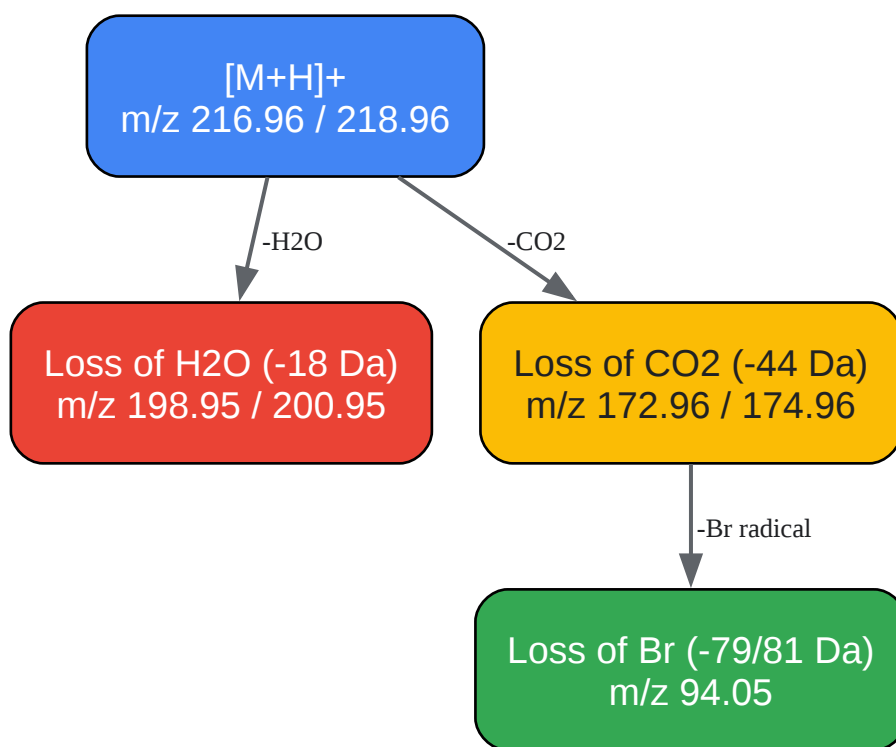
Technique	Feature / Wavenumber	Assignment / Structural Interpretation
HRMS (ESI+)	m/z 216.9612 / 218.9592	[M+H] ⁺ showing 1:1 isotopic ratio (confirms 1x Br)
HRMS (ESI-)	m/z 214.9455 / 216.9435	[M-H] ⁻ confirming the presence of an acidic proton
FT-IR	3450, 3320 cm ⁻¹	N-H stretching (confirms primary amine)
FT-IR	3100 - 2800 cm ⁻¹ (broad)	O-H stretching (confirms carboxylic acid)
FT-IR	1715 cm ⁻¹	C=O stretching (carboxylic acid carbonyl)

Mechanistic Validation & Structural Proof

The elucidation relies heavily on the logical intersection of the data.

1. Regiochemical Proof via NMR: The ¹H NMR spectrum shows only two aromatic protons at δ 8.20 and δ 7.10 . Their doublet multiplicity with a small coupling constant (J = 2.0 Hz) dictates they are meta to one another. The proton at δ 8.20 is highly deshielded, placing it adjacent to the electron-withdrawing carboxylic acid (Position 3). The proton at δ 7.10 is shielded by the electron-donating primary amine via resonance, placing it at Position 5. The HMBC correlations perfectly validate this: H-3 correlates to the COOH carbon, while H-5 correlates to the C-Br carbon (C-6). If the bromine and amine were swapped, the chemical shifts and HMBC cross-peaks would fundamentally contradict this model.

2. Mass Spectrometry Fragmentation Pathway: During tandem mass spectrometry (MS/MS), the molecule undergoes predictable, self-validating fragmentation. The loss of water (-18 Da) and carbon dioxide (-44 Da) are classic hallmarks of a carboxylic acid ortho to a nitrogen atom (facilitating cyclic transition states). The subsequent loss of a bromine radical confirms the halogen's presence on the rigid aromatic core.



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Proposed ESI-MS/MS fragmentation pathway for **4-amino-6-bromopicolinic acid**.

Conclusion

The structural elucidation of **4-amino-6-bromopicolinic acid** demonstrates the necessity of an orthogonal analytical approach. By combining the exact mass and isotopic validation of HRMS, the functional group identification of FT-IR, and the rigorous spatial mapping of 2D NMR, the 2,4,6-substitution pattern of the pyridine ring is unequivocally confirmed. This robust characterization ensures the integrity of the compound for downstream applications in complex agrochemical and pharmaceutical syntheses.

References

- Title: Improved synthesis of 6-aryl-4-aminopicolinates (WO2021188654A1)
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